

# Molecular weight and formula of 1,4-Dibenzylpiperazine

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## Compound of Interest

Compound Name: 1,4-Dibenzylpiperazine

Cat. No.: B181160

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## An In-depth Technical Guide to 1,4-Dibenzylpiperazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Dibenzylpiperazine** (DBZP), a piperazine derivative commonly encountered as a byproduct in the synthesis of the recreational drug Benzylpiperazine (BZP). While the biological and toxicological properties of DBZP are not extensively studied, this document consolidates the available scientific information regarding its molecular characteristics, analytical methodologies, and behavioral pharmacology.

## Molecular Formula and Weight

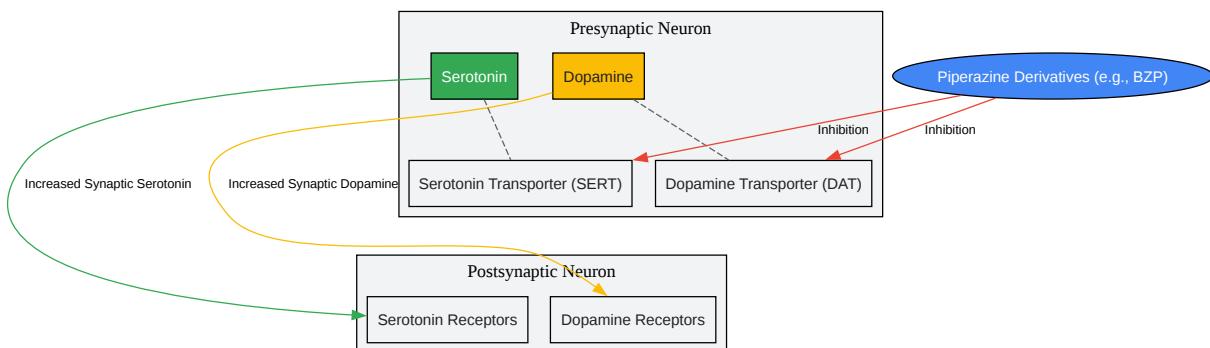
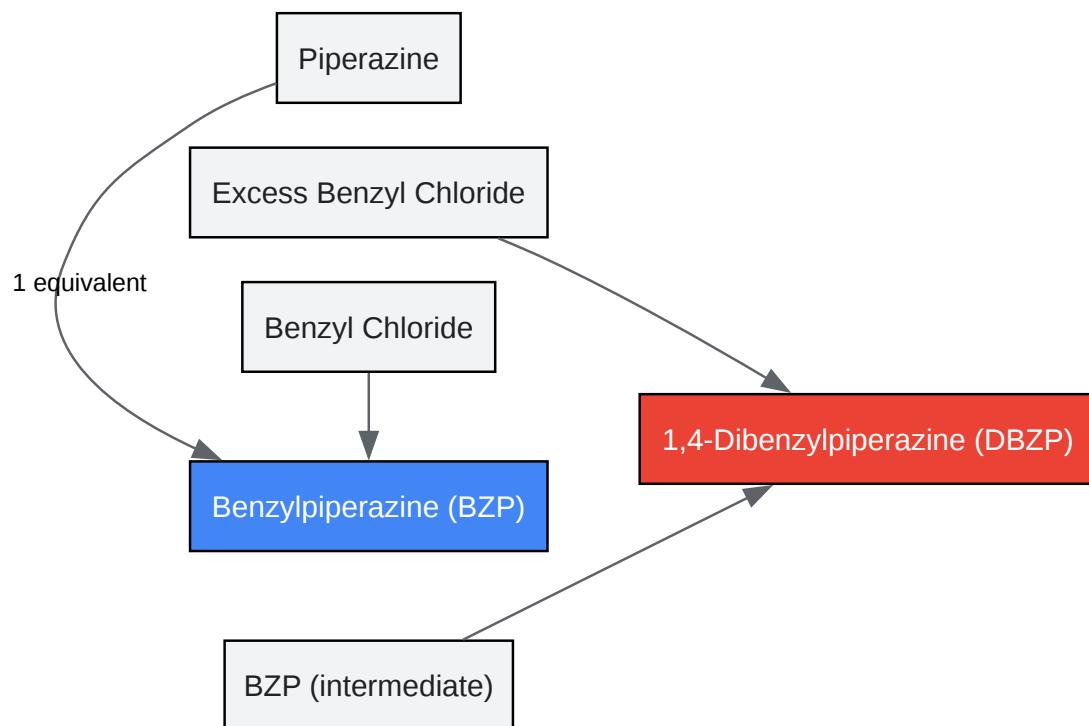
**1,4-Dibenzylpiperazine** is a symmetrical molecule with two benzyl groups attached to the nitrogen atoms of a piperazine ring. Its chemical properties are summarized in the table below.

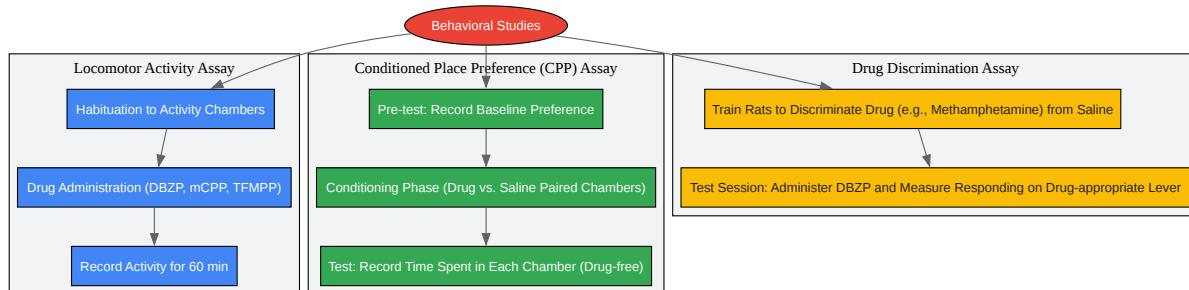
Property	Value	Citation(s)
Molecular Formula	$C_{18}H_{22}N_2$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	266.38 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1,4-bis(phenylmethyl)piperazine	<a href="#">[4]</a>
CAS Number	1034-11-3	<a href="#">[4]</a>
Appearance	White Powder	<a href="#">[4]</a>

The dihydrochloride salt of **1,4-Dibenzylpiperazine** is also a common form, with a molecular formula of  $C_{18}H_{22}N_2 \cdot 2HCl$  and a formula weight of 339.3 g/mol .[\[4\]](#)[\[5\]](#)

## Relationship to Benzylpiperazine (BZP)

**1,4-Dibenzylpiperazine** is primarily known as a chemical marker for impure or poorly synthesized Benzylpiperazine (BZP), a recreational stimulant.[\[1\]](#) Its presence indicates that the synthesis reaction may have been conducted at too high a temperature or with an excess of benzyl chloride, leading to the dibenzylation of the piperazine ring.[\[1\]](#)





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- To cite this document: BenchChem. [Molecular weight and formula of 1,4-Dibenzylpiperazine]. BenchChem, [2025]. [Online PDF]. Available at:

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